

A Comparative Guide to the Synthesis of Key Riociguat Intermediates

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Compound of Interest

Compound Name: 1-(2-chlorobenzyl)-4-iodo-1H-pyrazole

CAS No.: 957265-68-8

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Introduction: The Significance of Riociguat and Its Synthetic Precursors

Riociguat, a first-in-class soluble guanylate cyclase (sGC) stimulator, represents a significant advancement in the treatment of pulmonary hypertension (PH).^{[1][2]} Its unique dual mechanism of action, which involves both direct stimulation of sGC and sensitization of the enzyme to endogenous nitric oxide (NO), sets it apart from other therapies.^{[1][2]} The intricate molecular architecture of Riociguat necessitates a multi-step synthesis, the efficiency of which heavily relies on the strategic preparation of its key intermediates. This guide provides a comparative analysis of two distinct synthetic routes to pivotal intermediates of Riociguat, offering insights into the practical considerations and chemical principles that guide modern pharmaceutical process development. The focus will be on the synthesis of the core heterocyclic structure, 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine, a critical building block for the final drug substance.

Route 1: Convergent Synthesis via Intramolecular Cyclization of a Hydrazone Intermediate

This route, extensively detailed by Arava et al., employs a convergent approach, starting from commercially available 2-chloronicotinic acid.^[1] The key transformation is an intramolecular cyclization to form the pyrazolo[3,4-b]pyridine ring system.

Experimental Protocol: Route 1

- Synthesis of 2-(2-Chloro-pyridin-3-yl)-2-oxo-acetamide (3):
 - 2-Chloronicotinic acid (1) is converted to its acid chloride, which is then reacted with a cyanide source to yield (2-Chloro-pyridin-3-yl)-oxo-acetonitrile (2).
 - Compound (2) is subsequently hydrolyzed under acidic conditions (conc. H₂SO₄) to afford 2-(2-Chloro-pyridin-3-yl)-2-oxo-acetamide (3). The overall yield for this two-step process is reported to be 55%.^[1]
- Synthesis of (E)-2-(2-chloropyridin-3-yl)-2-(2-(2-fluorobenzyl)hydrazono)acetamide (4):
 - Compound (3) is reacted with 2-fluorobenzylhydrazine in an appropriate solvent to form the hydrazone intermediate (4).
- Intramolecular Cyclization to 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboxamide (5a):
 - The hydrazone (4) undergoes an intramolecular cyclization reaction to yield the desired pyrazolo[3,4-b]pyridine core structure (5a). This reaction is typically carried out in a suitable solvent with heating. The reported yield for this step is 65%.^[1]
- Dehydration to 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile (6):
 - The carboxamide (5a) is dehydrated using a suitable reagent such as thionyl chloride (SOCl₂) in toluene. The reaction is heated overnight, and after workup and purification by column chromatography, the carbonitrile (6) is obtained with a 75% yield.^[1]

- Formation of 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboximidamide hydrochloride (7):
 - The carbonitrile (6) is converted to the corresponding imidate by treatment with sodium methoxide in methanol.
 - Subsequent reaction with ammonium chloride and glacial acetic acid, followed by treatment with HCl, affords the hydrochloride salt of the carboximidamide (7).^[1]

Data Summary: Route 1

Step	Starting Material	Product	Reagents and Conditions	Yield (%)	Purity/Analytical Data
1	2-Chloronicotinic acid	2-(2-Chloropyridin-3-yl)-2-oxoacetamide	1. SOCl ₂ 2. KCN 3. H ₂ SO ₄	55 (overall)	Not specified
2	2-(2-Chloropyridin-3-yl)-2-oxoacetamide	(E)-2-(2-chloropyridin-3-yl)-2-(2-(2-fluorobenzyl)hydrazono)acetamide	2-Fluorobenzyl hydrazine	Not specified	Not specified
3	(E)-2-(2-chloropyridin-3-yl)-2-(2-(2-fluorobenzyl)hydrazono)acetamide	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboxamide	Heat	65	¹ H-NMR, ¹³ C-NMR, ¹⁹ F-NMR, MS
4	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboxamide	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile	SOCl ₂ , Toluene, 110°C, overnight	75	¹ H-NMR, ¹³ C-NMR, MS
5	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboximide hydrochloride	1. NaOCH ₃ , MeOH 2. NH ₄ Cl, AcOH 3. HCl	Not specified	¹ H-NMR, ¹³ C-NMR

Causality and Experimental Choices

The choice of starting with 2-chloronicotinic acid is strategic due to its commercial availability and the reactivity of the chloro and carboxylic acid functionalities. The conversion to the oxo-acetamide provides a key intermediate for the subsequent condensation with 2-fluorobenzylhydrazine. The intramolecular cyclization is a crucial step, and the conditions are optimized to favor the formation of the desired pyrazolopyridine ring. The final conversion of the carboxamide to the carboximidamide hydrochloride is a standard sequence in the synthesis of such intermediates, preparing the molecule for subsequent coupling reactions. The use of column chromatography for purification, while effective at the lab scale, can be a drawback for large-scale industrial production.^[1]

Route 2: Linear Synthesis via Pyridine Ring Formation on a Pyrazole Core

This approach, often favored in industrial settings as suggested by various patents, involves a more linear sequence where the pyridine ring is constructed onto a pre-formed pyrazole scaffold. This method can offer advantages in terms of scalability and cost-effectiveness.

Experimental Protocol: Route 2

- Synthesis of 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile (6):
 - This route can also lead to the same carbonitrile intermediate (6) as in Route 1, but through a different pathway. A common starting material is a substituted pyrazole. For instance, a 5-aminopyrazole derivative can be reacted with a 1,3-dicarbonyl compound or its equivalent to construct the pyridine ring.^[3]
- Alternative Synthesis of 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile (6):
 - A recently developed route starts from commercially available methyl 2-chloronicotinate. Through a four-step sequence involving hydrazinolysis, intramolecular substitution, regioselective N1-benylation, and Pd-catalyzed cyanation, the carbonitrile intermediate (9) is obtained with an overall yield of 55%.^[4]
- Formation of 1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboximidamide hydrochloride (7):

- The conversion of the carbonitrile (6) to the carboximidamide hydrochloride (7) follows a similar procedure as in Route 1. The carbonitrile is treated with sodium methoxide in methanol, followed by reaction with ammonium chloride and acetic acid, and finally salification with HCl to yield the target intermediate. A reported two-step yield for this conversion is 99.0% with a purity of 99%.^[5]

Data Summary: Route 2

Step	Starting Material	Product	Reagents and Conditions	Yield (%)	Purity/Analytical Data
1	Substituted Pyrazole	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine derivative	Various (e.g., 1,3-dicarbonyl compounds)	Varies	Varies
2 (Alternative)	Methyl 2-chloronicotinate	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile	4 steps: hydrazinolysis, cyclization, benzylation, cyanation	55 (overall)	¹ H NMR, ¹³ C NMR, MS, X-ray crystallography
3	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carbonitrile	1-(2-fluorobenzyl)-1H-pyrazolo[3,4-b]pyridine-3-carboximidamide hydrochloride	1. NaOCH ₃ , MeOH 2. NH ₄ Cl, AcOH 3. HCl	99.0 (two steps)	99%

Causality and Experimental Choices

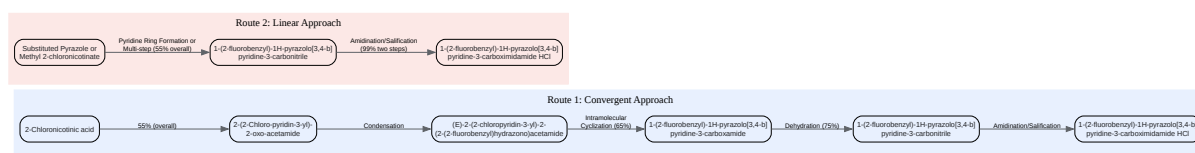
The rationale behind this linear approach is often to build complexity in a stepwise manner, which can be easier to control and optimize for large-scale production. The use of a pre-formed

pyrazole allows for greater flexibility in introducing substituents on the pyrazole ring. The Pd-catalyzed cyanation in the alternative synthesis of the carbonitrile is a modern and efficient method for introducing the nitrile group.[4] The high yield and purity reported for the conversion of the carbonitrile to the carboximidamide hydrochloride highlight the efficiency of this particular transformation.

Comparative Analysis

Feature	Route 1 (Convergent)	Route 2 (Linear)
Starting Materials	Commercially available 2-chloronicotinic acid	Substituted pyrazoles or methyl 2-chloronicotinate
Overall Yield	Moderate (product of multiple steps)	Can be higher, especially with optimized steps
Scalability	May be challenging due to purification steps (column chromatography)	Generally more amenable to large-scale production
Flexibility	Less flexible for pyrazole substitutions	More flexible for modifications on the pyrazole core
Key Reactions	Intramolecular hydrazone cyclization	Pyridine ring formation, Pd-catalyzed cyanation
Safety/Environment	Uses standard reagents	May involve palladium catalysts which require removal

Visualizing the Synthesis Pathways



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